

Essential Safety and Logistics for Handling Fmoc-N-Me-Thr(tBu)-OH

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Compound of Interest

Compound Name: Fmoc-N-Me-Thr(tBu)-OH

Cat. No.: B557330

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For researchers, scientists, and drug development professionals, the safe and effective handling of specialized reagents like **Fmoc-N-Me-Thr(tBu)-OH** is paramount. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for this Fmoc-protected amino acid, ensuring laboratory safety and procedural integrity. While a comprehensive Safety Data Sheet (SDS) for **Fmoc-N-Me-Thr(tBu)-OH** (CAS No. 117106-20-4) is not readily available in public domains, the following guidance is based on information for this compound and general safety protocols for similar Fmoc-protected amino acids.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **Fmoc-N-Me-Thr(tBu)-OH**.

Property	Value	Reference
CAS Number	117106-20-4	[1][2][3]
Molecular Formula	C ₂₄ H ₂₉ NO ₅	[1][2][3]
Molecular Weight	411.49 g/mol	[1][3]
Appearance	White to off-white solid; powder or crystals	[1][2][3]
Melting Point	220-225 °C	[2][3]
Storage Temperature	2-8°C or ≤ -15°C	[1][2][3]
Storage Class	13 - Non-Combustible Solids	[3]
Water Hazard Class (WGK)	3 (severe hazard to water)	[2][3]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Fmoc-N-Me-Thr(tBu)-OH** to minimize exposure and ensure personal safety.

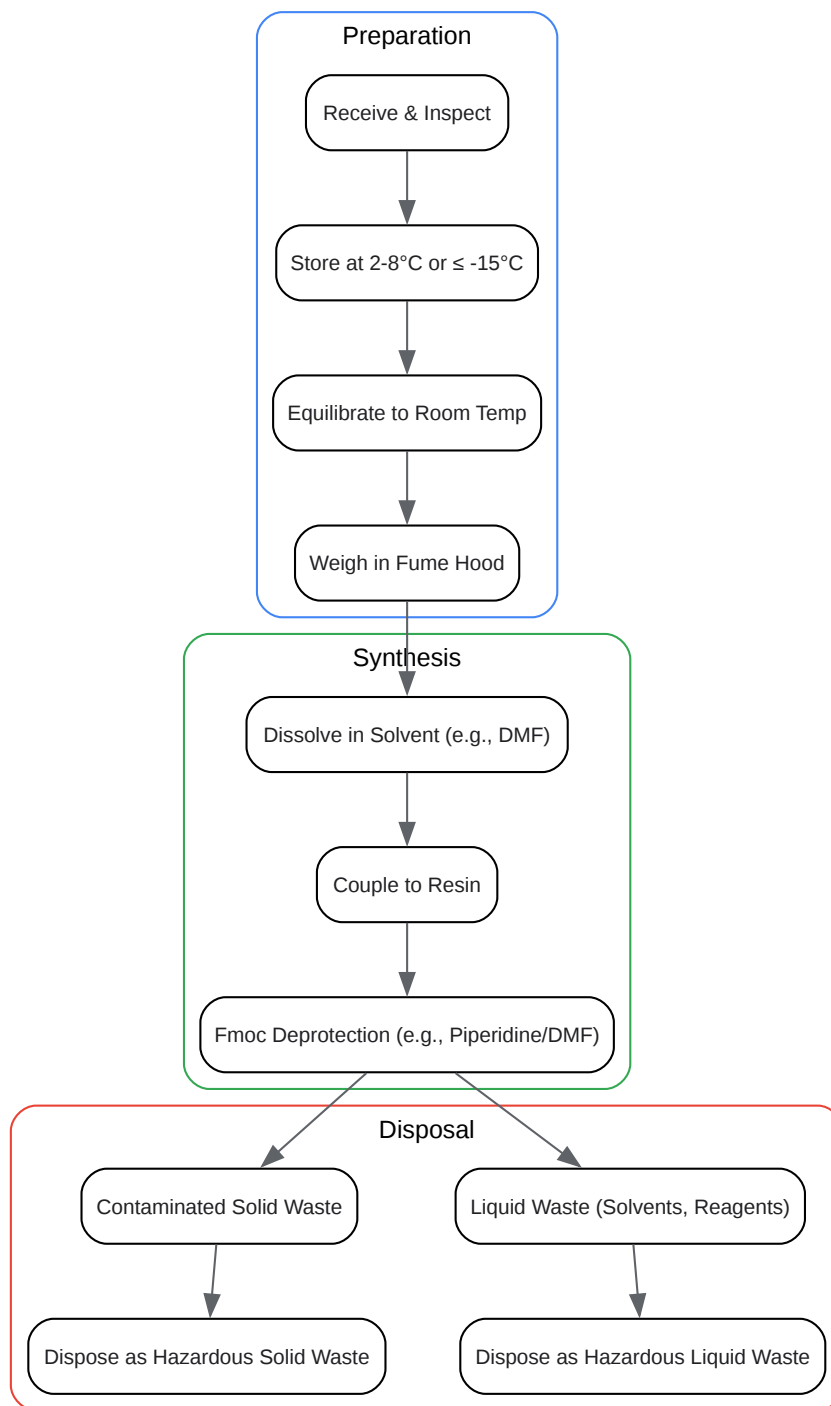
PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.
Body Protection	A standard laboratory coat.
Respiratory Protection	For handling larger quantities or when generating dust, use a NIOSH-approved respirator with a particulate filter.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **Fmoc-N-Me-Thr(tBu)-OH** from receipt to use in synthesis.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store the compound in a cool, dry, and well-ventilated area, adhering to the recommended storage temperatures of 2-8°C or below -15°C.[1][2][3]
 - Keep the container tightly sealed to prevent moisture absorption and contamination.
- Preparation for Use:
 - Bring the container to room temperature before opening to avoid condensation.
 - Handle the solid compound in a well-ventilated area or a chemical fume hood to minimize inhalation of any dust.[4]
- Weighing and Dissolving:
 - Use a dedicated weighing area to prevent cross-contamination.
 - When dissolving, add the solid to the solvent slowly to avoid splashing. This compound is typically used in organic solvents like dimethylformamide (DMF) for peptide synthesis.[5]
- Use in Solid-Phase Peptide Synthesis (SPPS):
 - **Fmoc-N-Me-Thr(tBu)-OH** is used as a building block in SPPS.[1][3]
 - The Fmoc protecting group is base-labile and is typically removed using a 20% solution of piperidine in DMF.[6][7]

Workflow for Handling Fmoc-N-Me-Thr(tBu)-OH

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Caption: Workflow for the safe handling of **Fmoc-N-Me-Thr(tBu)-OH** from receipt to disposal.

Disposal Plan

Proper disposal of **Fmoc-N-Me-Thr(tBu)-OH** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance. All waste should be treated as hazardous chemical waste.^[4]

- Unused or Expired Solid:
 - Collect in a clearly labeled, sealed, and chemically compatible container.^[4]
 - The label should indicate "Hazardous Waste" and the full chemical name.^[4]
 - Dispose of through your institution's hazardous waste management program.^[4]
- Contaminated Solid Waste:
 - Items such as gloves, weighing paper, and pipette tips that have come into contact with the compound should be collected in a designated, labeled hazardous waste container.^[4]
 - Dispose of this waste through the institutional hazardous waste program.^[4]
- Liquid Waste:
 - Solutions containing **Fmoc-N-Me-Thr(tBu)-OH**, as well as waste from the Fmoc deprotection step (containing piperidine and fluorenyl by-products), must be collected as hazardous liquid waste.^{[4][5]}
 - Store in a sealed, properly labeled container in a designated hazardous waste area, segregated from incompatible chemicals.^[4]
 - Arrange for disposal through your institution's hazardous waste management program.^[4]

By adhering to these safety and logistical guidelines, researchers can handle **Fmoc-N-Me-Thr(tBu)-OH** responsibly, ensuring a safe laboratory environment and the integrity of their scientific work.

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